

Technical Guide: MDEA-d11 for Research Applications

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Compound of Interest

Compound Name: MDEA-d11

Cat. No.: B15295926

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Introduction

This technical guide provides comprehensive information on Methyldiethanolamine-d11 (**MDEA-d11**), a deuterated analog of Methyldiethanolamine (MDEA). Due to the limited availability of specific data for **MDEA-d11**, this guide leverages the well-documented properties of MDEA as a close surrogate. The primary application of **MDEA-d11** is as an internal standard for the quantitative analysis of MDEA in various matrices, particularly in gas chromatography-mass spectrometry (GC-MS) and capillary electrophoresis. This guide will cover the safety, physical, and chemical properties of MDEA, and detail the experimental application of **MDEA-d11** as an internal standard.

Safety and Hazard Information

The safety data for **MDEA-d11** is not readily available. Therefore, it is crucial to handle this compound with the same precautions as its non-deuterated counterpart, MDEA. The following information is derived from the Safety Data Sheet (SDS) for MDEA.

General Safety Precautions:

- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)
- Avoid breathing mist, vapors, or spray.[\[1\]](#)

- Avoid contact with eyes, skin, and clothing.[1]
- Do not ingest.[1]
- Use personal protective equipment as required.[1]
- Keep away from heat and sources of ignition.[1]

First Aid Measures:

- If Swallowed: Rinse mouth. Do not induce vomiting. Seek medical attention if you feel unwell.[1]
- If in Eyes: Immediately flush with running water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice.[1]
- If on Skin: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.[1]
- If Inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing. If respiratory symptoms persist, get medical advice.[1]

Fire Fighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray. Do not use a water jet.[1]
- Hazards: Combustible liquid. Containers may explode when heated.[1] Fire decomposition may produce irritating and toxic fumes, including nitrogen oxides (NO_x), carbon monoxide, and carbon dioxide.[1]

Physical and Chemical Properties

The following tables summarize the physical and chemical properties of MDEA. These values are expected to be very similar for **MDEA-d11**, with a slight increase in molecular weight due to the deuterium atoms.

Property	Value
Molecular Formula	C5H13NO2
Appearance	Colorless to pale yellow liquid
Odor	Ammoniacal
pH	11.5 (10% solution at 20 °C)
Boiling Point	243.3 °C
Freezing Point	-21.3 °C
Flash Point	138 °C (Pensky-Martens Closed Cup)
Density	1.04 g/cm ³
Molecular Weight	119.16 g/mol
Vapor Pressure	0.0031 hPa (at 20 °C)
Autoignition Temperature	280 °C

Toxicological Information

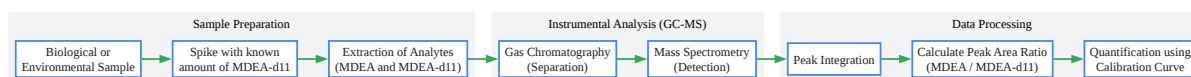
The toxicological data for MDEA indicates the following:

Toxicological Endpoint	Observation
Acute Toxicity	Not classified as acutely toxic. Ingestion may cause gastrointestinal irritation, nausea, vomiting, and diarrhea. [1]
Skin Corrosion/Irritation	Not classified as a skin irritant. [1]
Eye Damage/Irritation	Causes serious eye irritation. [1]
Respiratory/Skin Sensitization	Not classified as a sensitizer. [1]
Germ Cell Mutagenicity	Did not show mutagenic effects in animal experiments. [1]

Experimental Protocols: MDEA-d11 as an Internal Standard

MDEA-d11 is primarily used as an internal standard in quantitative analytical methods to improve accuracy and precision by correcting for variations in sample preparation and instrument response.

General Workflow for Quantitative Analysis using an Internal Standard



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Caption: Workflow for quantitative analysis using an internal standard.

Detailed Methodology for GC-MS Analysis

The following is a general protocol for the quantification of MDEA using **MDEA-d11** as an internal standard. This protocol may require optimization based on the specific matrix and instrumentation.

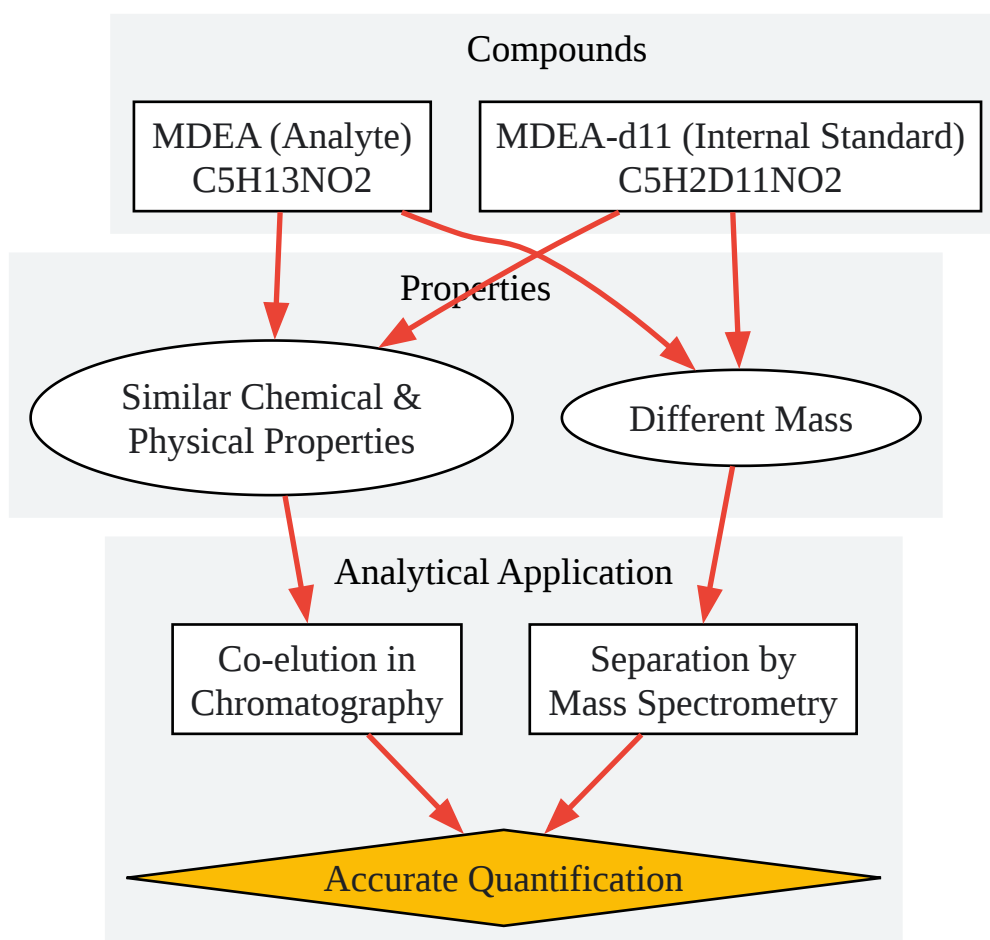
- Preparation of Standards:
 - Prepare a stock solution of MDEA and **MDEA-d11** in a suitable solvent (e.g., methanol or acetonitrile).
 - Create a series of calibration standards by spiking a blank matrix with known concentrations of MDEA.
 - Add a constant, known concentration of **MDEA-d11** to each calibration standard and to the unknown samples.

- Sample Preparation (Liquid-Liquid Extraction):
 - To 1 mL of the sample (e.g., plasma, urine, or water), add the **MDEA-d11** internal standard solution.
 - Add a suitable extraction solvent (e.g., ethyl acetate or dichloromethane).
 - Vortex the mixture for 1-2 minutes.
 - Centrifuge to separate the organic and aqueous layers.
 - Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small volume of a suitable solvent for GC-MS analysis.
- GC-MS Conditions (Example):
 - Column: A non-polar or mid-polar capillary column (e.g., DB-5ms, HP-5ms).
 - Injection Mode: Splitless.
 - Injector Temperature: 250 °C.
 - Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
 - MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM). Monitor characteristic ions for MDEA and **MDEA-d11**.

- Quantification:
 - Generate a calibration curve by plotting the ratio of the peak area of MDEA to the peak area of **MDEA-d11** against the concentration of MDEA for the calibration standards.
 - Determine the concentration of MDEA in the unknown samples by calculating their peak area ratios and interpolating from the calibration curve.

Logical Relationship and Application

The core principle behind using a deuterated internal standard is its chemical and physical similarity to the analyte of interest, with a distinct mass difference that allows for separate detection by a mass spectrometer.



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References

- 1. redox.com [redox.com]
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